

A Guide to the Experimental Verification of the Ce-Ni Binary Phase Diagram

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Cerium--nickel (1/4)

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The Cerium-Nickel (Ce-Ni) binary system is of significant interest due to the diverse magnetic and structural properties of its intermetallic compounds. A thorough understanding of its phase diagram is crucial for the development of new materials with tailored functionalities. This guide provides an objective comparison of the experimental techniques used to verify the Ce-Ni phase diagram, supported by key experimental data from various studies. While a specific "CeNi4" phase is not reported as a stable compound in the assessed Ce-Ni binary system, this guide focuses on the established intermetallic phases and the methodologies for their characterization.

Data Presentation

The experimental verification of the Ce-Ni phase diagram involves determining the transition temperatures, compositions, and crystal structures of the various phases. The following tables summarize the quantitative data for the established intermetallic compounds in the Ce-Ni system.

Table 1: Invariant Reactions in the Ce-Ni Binary System

Reaction	Temperature (°C)	Composition (at. % Ni)
$L \leftrightarrow (\gamma\text{Ce}) + \text{Ce}_7\text{Ni}_3$	445	18.0
$L + \text{CeNi} \leftrightarrow \text{Ce}_7\text{Ni}_3$	485	30.0
$L \leftrightarrow \text{CeNi} + \text{CeNi}_2$	640	58.0
$L + \text{CeNi}_3 \leftrightarrow \text{CeNi}_2$	780	69.0
$L + \text{Ce}_2\text{Ni}_7 \leftrightarrow \text{CeNi}_3$	980	76.5
$L + \text{CeNi}_5 \leftrightarrow \text{Ce}_2\text{Ni}_7$	1040	81.0
$L \leftrightarrow \text{CeNi}_5 + (\text{Ni})$	1290	87.5

Table 2: Crystallographic Data of Intermetallic Compounds in the Ce-Ni System

Phase	Pearson Symbol	Space Group	Prototype
Ce ₇ Ni ₃	hP20	P63/mcm	Th ₇ Fe ₃
CeNi	oC8	Cmcm	CrB
CeNi ₂	cF24	Fd-3m	Cu ₂ Mg
CeNi ₃	hP24	P63/mmc	CeNi ₃
Ce ₂ Ni ₇	hR36	R-3m	Ce ₂ Ni ₇
CeNi ₅	hP6	P6/mmm	CaCu ₅

Experimental Protocols

The determination of the Ce-Ni phase diagram relies on a combination of experimental techniques to identify phase boundaries and characterize the crystal structures of the constituent phases.

1. Sample Preparation:

- Arc Melting:** High-purity Cerium (Ce) and Nickel (Ni) are weighed in the desired atomic ratios. The elements are then melted together in an arc furnace under an inert argon

atmosphere to prevent oxidation. To ensure homogeneity, the resulting alloy buttons are typically flipped and re-melted several times.

- **Annealing:** The as-cast alloys are sealed in quartz tubes under a partial pressure of argon and annealed at specific temperatures for extended periods (e.g., several hundred hours). This process allows the alloys to reach thermodynamic equilibrium. Following annealing, the samples are quenched in cold water to retain the high-temperature phase structure.

2. Differential Thermal Analysis (DTA):

DTA is employed to determine the temperatures of phase transitions (e.g., solidus, liquidus, eutectic, and peritectic reactions).

- A small piece of the annealed alloy is placed in a sample crucible, with an inert reference material (e.g., Al_2O_3) in a reference crucible.
- The sample and reference are heated and cooled at a controlled rate in an inert atmosphere.
- The temperature difference between the sample and the reference is recorded as a function of temperature.
- Endothermic or exothermic peaks in the DTA curve indicate phase transformations.

3. X-ray Diffraction (XRD):

XRD is used for phase identification and the determination of crystal structures.

- The annealed and quenched samples are ground into a fine powder.
- The powder is placed in a sample holder and irradiated with a monochromatic X-ray beam.
- The intensity of the diffracted X-rays is measured as a function of the diffraction angle (2θ).
- The resulting diffraction pattern is a fingerprint of the phases present in the sample. By comparing the pattern to databases (e.g., the Powder Diffraction File), the phases can be identified.

- Rietveld refinement of the XRD data can be used to determine the lattice parameters and crystal structure of each phase.

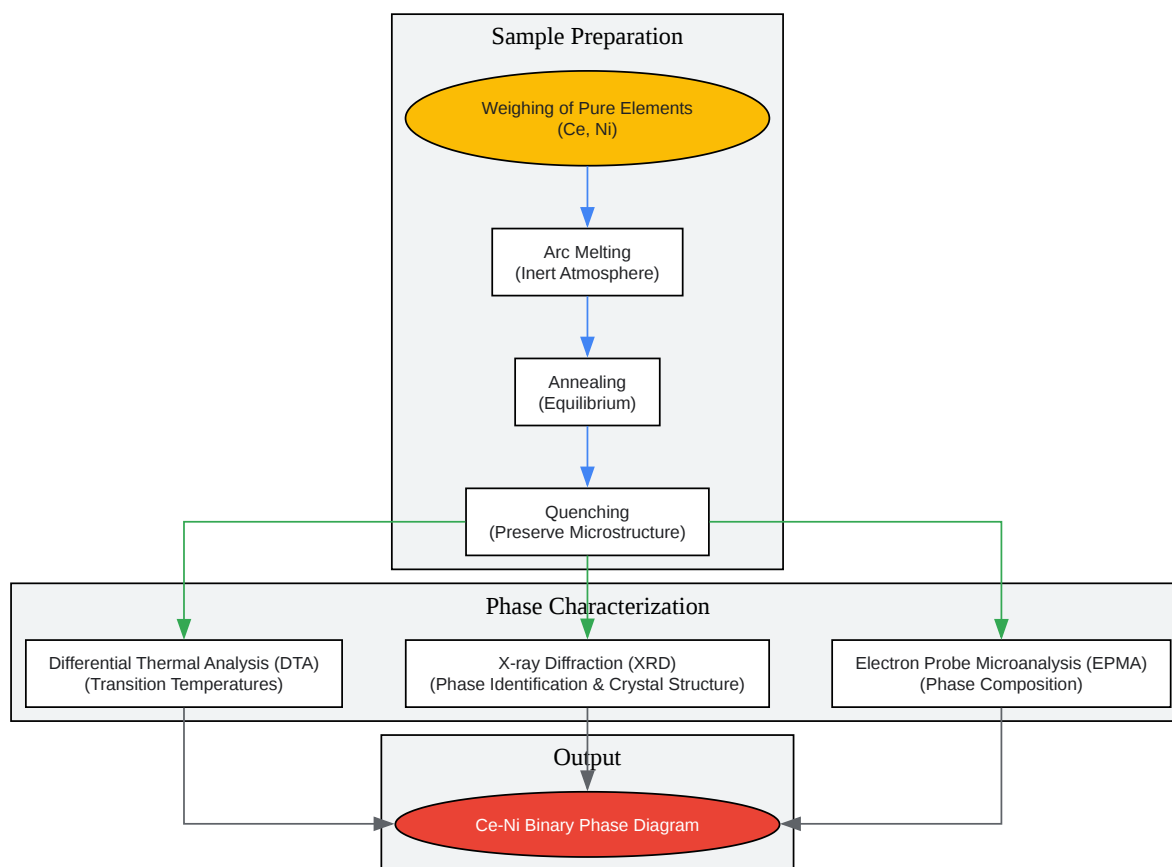
4. Electron Probe Microanalysis (EPMA):

EPMA is utilized to determine the chemical composition of the individual phases within the microstructure of the alloys.

- The annealed samples are mounted in a resin, polished to a mirror finish, and coated with a thin layer of conductive material (e.g., carbon).
- The sample is bombarded with a focused beam of high-energy electrons.
- The characteristic X-rays emitted from the sample are analyzed by wavelength-dispersive spectrometers (WDS) to quantitatively determine the elemental composition of micrometer-sized volumes.
- This technique is crucial for determining the solid solubility limits and the compositions of phases involved in multiphase equilibria.

Mandatory Visualization

The following diagram illustrates the general experimental workflow for the verification of a binary phase diagram, such as the Ce-Ni system.



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Caption: Experimental workflow for Ce-Ni phase diagram determination.

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Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com